

Navigating the Solubility Landscape of 3-Methoxypyridazine: A Technical Guide

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Compound of Interest

Compound Name: 3-Methoxypyridazine

Cat. No.: B101933

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methoxypyridazine is a heterocyclic compound of growing interest in pharmaceutical and agrochemical research, valued for its role as a versatile synthetic intermediate.^[1] A comprehensive understanding of its solubility in various organic solvents is critical for its application in synthesis, formulation, and purification processes. This technical guide synthesizes the currently available information on the solubility and physicochemical properties of **3-methoxypyridazine**, providing a foundational resource for laboratory professionals. While specific quantitative solubility data for **3-methoxypyridazine** in a range of common organic solvents is not readily available in published literature, this document offers qualitative insights, key physical properties, and a standardized experimental protocol for determining solubility.

Introduction to 3-Methoxypyridazine

3-Methoxypyridazine (CAS RN: 19064-65-4) is a substituted pyridazine with a molecular formula of $C_5H_6N_2O$.^[1] Its structure, featuring a pyridazine ring with a methoxy group, makes it a valuable building block in medicinal chemistry for the development of bioactive compounds. ^[1] The parent compound, pyridazine, is noted for its miscibility with water and benzene, a property attributed to the lone electron pairs on the nitrogen atoms facilitating hydrogen bond formation with protic solvents. Pyridazine itself is a colorless liquid, weakly basic, and possesses a high dipole moment.

Qualitative assessments suggest that **3-methoxypyridazine** possesses "favorable solubility and stability under various conditions," which enhances its utility in diverse formulations.^[1] However, for precise process development and optimization, quantitative data is essential.

Physicochemical Properties of 3-Methoxypyridazine

A summary of the key physical and chemical properties of **3-methoxypyridazine** is presented in Table 1. These parameters are crucial for handling, storage, and for the design of solubility experiments.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ N ₂ O	[1]
Molecular Weight	110.12 g/mol	[1]
CAS Number	19064-65-4	[1]
Appearance	Colorless to red to green clear liquid	[1]
Boiling Point	87 °C at 13 mmHg	[1]
Density	1.15 g/cm ³	[1]
Refractive Index	n ₂₀ /D 1.52	[1]
Purity	≥ 97% (GC)	[1]

Table 1: Physicochemical Properties of **3-Methoxypyridazine**

Qualitative Solubility Insights

While quantitative data is sparse, the chemical nature of **3-methoxypyridazine** and related compounds provides some indication of its likely solubility:

- **Polarity:** The presence of two nitrogen atoms and an oxygen atom in the molecule suggests a significant degree of polarity. This would indicate probable solubility in polar organic solvents.

- **Parent Compound Solubility:** Pyridazine, the parent heterocycle, is soluble in water and organic solvents like alcohols, acetone, and ether.^[2] It exhibits lower solubility in non-polar solvents such as hexane.^[2] This suggests that **3-methoxypyridazine** is also likely to be soluble in polar organic solvents.
- **Substituted Pyridazines:** A related compound, 3-amino-6-methoxy-2-methylpyridine, is described as being soluble in common organic solvents like ethanol, methanol, and dichloromethane, with limited solubility in water.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of a solid compound like **3-methoxypyridazine** in an organic solvent. This method is a standard and reliable approach for generating precise solubility data.

Objective: To determine the equilibrium solubility of **3-methoxypyridazine** in a selected organic solvent at a specific temperature.

Materials:

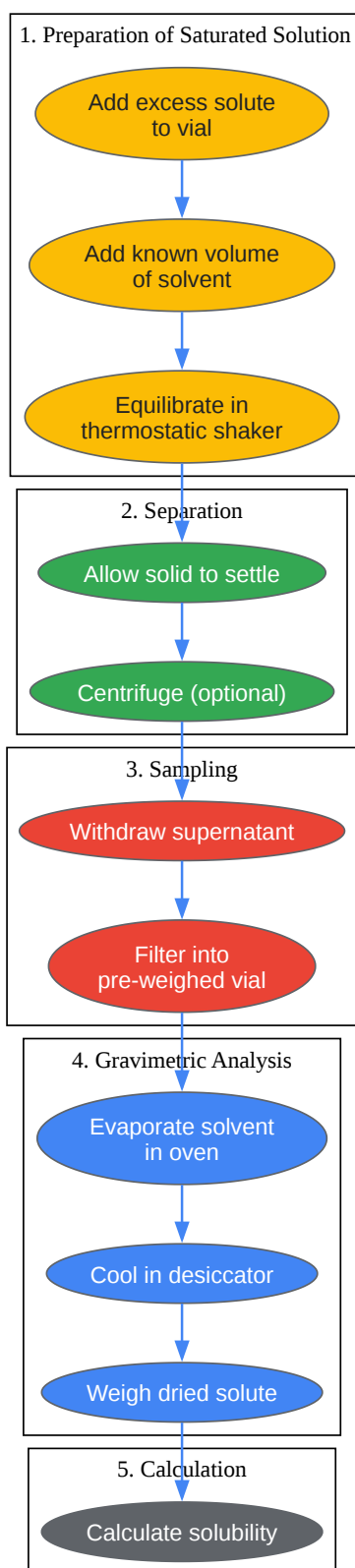
- **3-Methoxypyridazine** (of known purity)
- Selected organic solvent (e.g., ethanol, acetone, ethyl acetate, etc.)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Glass vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Pipettes and syringes
- Oven

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-methoxypyridazine** to a pre-weighed glass vial.
 - Record the initial mass of the solute.
 - Add a known volume or mass of the selected organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-72 hours).
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
 - For finer suspensions, centrifuge the vial at a moderate speed to facilitate the separation of the solid and liquid phases.
- Sampling and Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the sample through a syringe filter into a pre-weighed vial.
 - Record the exact mass of the filtered solution.
- Gravimetric Determination:

- Place the vial containing the filtered solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The oven temperature should be below the boiling point of the solute and the decomposition temperature.
- Once all the solvent has evaporated, allow the vial to cool to room temperature in a desiccator.
- Weigh the vial containing the dried solute.
- Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **3-methoxypyridazine** is the final mass of the vial and solute minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the filtered solution minus the mass of the dissolved solute.
 - Solubility can be expressed in various units, such as g/100 g of solvent or mol/L.

Below is a Graphviz diagram illustrating this experimental workflow.



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Caption: Gravimetric method for solubility determination.

Conclusion

While a comprehensive, quantitative dataset on the solubility of **3-methoxypyridazine** in common organic solvents is not currently available in the public domain, its physicochemical properties and the behavior of related compounds suggest good solubility in polar organic solvents. For researchers and drug development professionals requiring precise solubility data, direct experimental determination is necessary. The provided standardized protocol offers a robust framework for obtaining this critical information, thereby facilitating the effective use of **3-methoxypyridazine** in further research and development endeavors.

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References

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